

Application Notes and Protocols for a [11C]GSK931145 Study

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Compound of Interest

Compound Name: GSK931145

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These application notes provide detailed protocols and data acquisition parameters for conducting Positron Emission Tomography (PET) studies using the radioligand [11C]GSK931145, a selective inhibitor of the glycine transporter type 1 (GlyT-1).

Introduction

[11C]GSK931145 is a carbon-11 labeled radiotracer used for the in vivo visualization and quantification of GlyT-1 in the brain using PET.^{[1][2][3]} GlyT-1 is responsible for the reuptake of glycine from the synaptic cleft, thereby modulating neurotransmission mediated by the N-methyl-D-aspartate (NMDA) receptor.^{[1][2]} Inhibition of GlyT-1 is a therapeutic strategy being explored for schizophrenia and other neuropsychiatric disorders associated with NMDA receptor hypofunction.^{[1][2][4]} These protocols describe the synthesis of [11C]GSK931145 and its application in PET imaging studies across different species.

Mechanism of Action

Glycine acts as an obligatory co-agonist at the NMDA receptor.^{[1][2]} The glycine transporter type 1 (GlyT-1) maintains low synaptic glycine levels. Inhibition of GlyT-1 by compounds like

GSK931145 increases synaptic glycine concentrations, enhancing NMDA receptor activity.[1]
[2] [11C]**GSK931145** allows for the non-invasive measurement of GlyT-1 availability and can be used to assess the target engagement of GlyT-1 inhibitors.[4][5]

Experimental Protocols

Radiosynthesis of [11C]GSK931145

This protocol outlines the synthesis of [11C]**GSK931145**, which is achieved by the methylation of a suitable precursor with [11C]methyl iodide or [11C]methyl triflate.[3]

Materials:

- Precursor compound for **GSK931145**
- [11C]Methyl iodide ([11C]CH₃I) or [11C]Methyl triflate ([11C]CH₃OTf)
- Automated synthesis module (e.g., MPS-100)[6]
- Reagents and solvents for synthesis and purification
- Solid-phase extraction (SPE) cartridges for purification
- High-performance liquid chromatography (HPLC) system for quality control

Procedure:

- [11C]Methylating Agent Production: Produce [11C]methane from cyclotron-produced [11C]CO₂, which is then converted to [11C]methyl iodide or [11C]methyl triflate.[7]
- Radiolabeling Reaction: Introduce the [11C]methylating agent to the precursor in a reaction vessel within the automated synthesis module.
- Purification: The crude product is purified using solid-phase extraction cartridges.[6]
- Formulation: The final purified [11C]**GSK931145** is formulated in a sterile solution, typically normal saline, for intravenous injection.[1]

- Quality Control: The final product is tested for radiochemical purity (>99%) using HPLC, specific activity (>39 GBq/μmol), pH, and sterility.[\[1\]](#)

Animal and Human PET Imaging Protocol

This protocol provides a general framework for conducting PET imaging studies with **[11C]GSK931145** in pigs, non-human primates, and humans.

Subject Preparation:

- Subjects should be fasted for an appropriate duration before the scan.
- For animal studies, anesthesia is typically required.

Radiotracer Administration and Data Acquisition:

- Transmission Scan: Acquire a transmission scan for attenuation correction before injecting the radiotracer.
- Radiotracer Injection: Administer a bolus intravenous (i.v.) injection of **[11C]GSK931145**.
- Dynamic PET Scan: Begin dynamic PET scan acquisition immediately after injection and continue for the specified duration (e.g., 90-120 minutes).[\[1\]](#)
- Arterial Blood Sampling: If a plasma input function is required for kinetic modeling, collect arterial blood samples throughout the scan to measure the concentration of the radiotracer and its metabolites in plasma.[\[1\]](#)[\[3\]](#)

Data Analysis:

- Image Reconstruction: Reconstruct the dynamic PET data with appropriate corrections for attenuation, scatter, and random coincidences.
- Region of Interest (ROI) Definition: Define ROIs on the PET images, often co-registered with anatomical MRI scans, for brain regions rich in GlyT-1 (e.g., brain stem, thalamus, cerebellum) and regions with low expression.[\[1\]](#)[\[5\]](#)

- Kinetic Modeling: Analyze the time-activity curves from the ROIs using appropriate kinetic models (e.g., two-tissue compartmental model, pseudo-reference tissue model) to estimate parameters such as the total volume of distribution (VT) and binding potential (BPND).[\[1\]](#)[\[4\]](#)[\[5\]](#)

Data Acquisition Parameters

The following tables summarize the data acquisition parameters for $[^{11}\text{C}]\text{GSK931145}$ PET studies in various species as reported in the literature.

Table 1: Data Acquisition Parameters in Pigs

Parameter	Value	Reference
Number of Subjects	6	[1]
Injected Dose	372 ± 84.4 MBq	[1]
Scan Duration	90 minutes	[1]
Blood Sampling	5 to 90 minutes post-injection	[1]

Table 2: Data Acquisition Parameters in Non-Human Primates (Baboons)

Parameter	Value	Reference
Number of Subjects	3-4	[1]
Injected Dose	81 ± 14 MBq to 105 ± 44 MBq	[1]
Specific Activity	30 ± 5.5 GBq/ μmol	[1]
Scan Duration	80 to 120 minutes	[1]
Blocking Studies	0.5 mg/kg BW unlabeled GSK931145	[1]

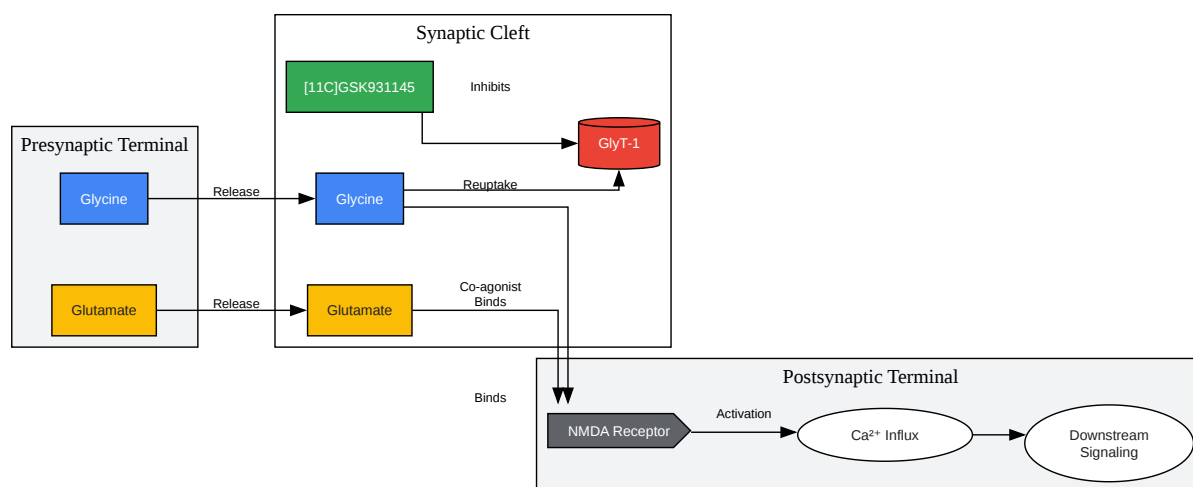
Table 3: Data Acquisition Parameters in Humans

Parameter	Value	Reference
Number of Subjects	8	[1]
Injected Dose	304.22 ± 112.87 MBq	[1]
Specific Activity	21.57 ± 7.51 GBq/μmol	[1]
Scan Duration	Whole-body scans acquired over time	[1][8]
Blocking Studies	200 mg GSK1018921	[1]

Visualizations

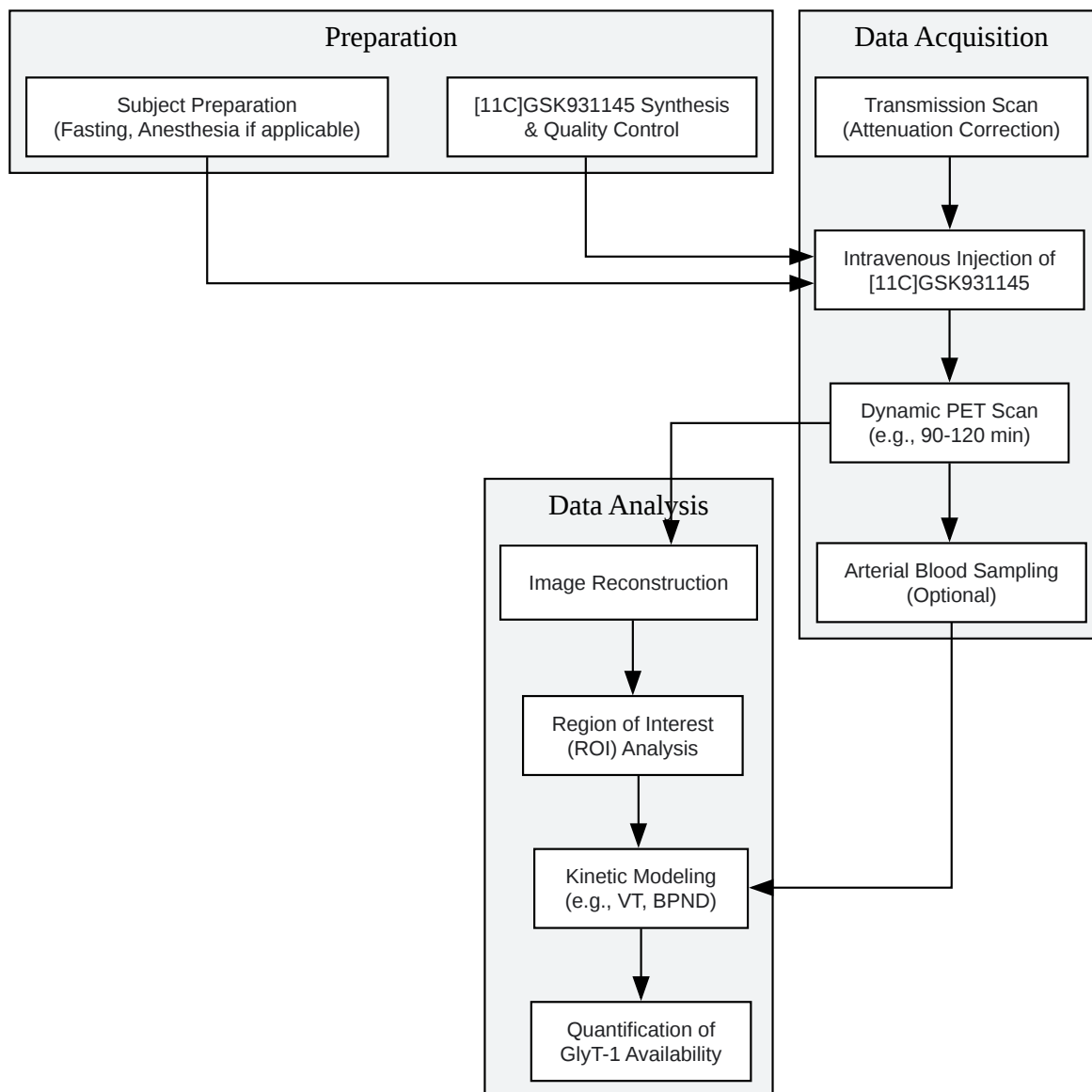
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of GlyT-1 in glutamatergic neurotransmission and the general workflow of a [¹¹C]**GSK931145** PET study.



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Role of GlyT-1 in NMDA Receptor Signaling.



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Experimental Workflow for a $[^{11}\text{C}]\text{GSK931145}$ PET Study.

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